

1-Chloro-4-[(2-chloroethyl)thio]benzene safety and handling precautions

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Compound of Interest

Compound Name: 1-Chloro-4-[(2-chloroethyl)thio]benzene

Cat. No.: B1346925

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An In-depth Technical Guide to the Safety and Handling of **1-Chloro-4-[(2-chloroethyl)thio]benzene**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. A specific Safety Data Sheet (SDS) for **1-Chloro-4-[(2-chloroethyl)thio]benzene** (CAS: 14366-73-5) is not readily available. The information presented herein is compiled from data on structurally similar compounds and general principles of chemical safety. All procedures should be conducted with a thorough risk assessment and in accordance with institutional and regulatory guidelines.

Introduction

1-Chloro-4-[(2-chloroethyl)thio]benzene is a chemical compound with potential applications in pharmaceutical and chemical synthesis. Due to its reactive functional groups, a thorough understanding of its safety and handling precautions is paramount for personnel involved in its use. This guide provides a comprehensive overview of its potential hazards, recommended handling procedures, and emergency protocols.

Hazard Identification and Classification

While a specific GHS classification for **1-Chloro-4-[(2-chloroethyl)thio]benzene** is not available, data for the closely related compound 1-Chloro-4-[(2-chloroethyl)thio]methyl]benzene provides an indication of potential hazards.

GHS Classification (for a structurally similar compound)^[1]

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Hazardous to the aquatic environment, long-term hazard	Category 4	H413: May cause long lasting harmful effects to aquatic life

Potential Hazards:

- Acute Toxicity (Oral): Based on the analogue data, this compound is expected to be harmful if ingested.
- Skin and Eye Irritation: As with many chlorinated organic compounds, it may cause skin and eye irritation upon contact.
- Inhalation Toxicity: Vapors or aerosols may be harmful if inhaled.
- Chronic and Environmental Hazards: The compound may be persistent in the environment and harmful to aquatic life.^[1]

Physical and Chemical Properties

Quantitative data for **1-Chloro-4-[(2-chloroethyl)thio]benzene** is limited. The following table includes data for the compound and a structurally similar analogue.

Property	Value (1-Chloro-4-[(2-chloroethyl)thio]benzene)	Value (1-Chloro-4-[(2-chloroethyl)thio]methyl]benzene)
CAS Number	14366-73-5	71501-38-7[1]
Molecular Formula	C ₈ H ₈ Cl ₂ S	C ₉ H ₁₀ Cl ₂ S[1]
Molecular Weight	207.12 g/mol	221.15 g/mol [1]
XLogP3	Data not available	3.6[1]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **1-Chloro-4-[(2-chloroethyl)thio]benzene**:

Protection Type	Recommendation
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	If working outside a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

First-Aid Measures

In case of exposure, follow these first-aid measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Small Spills:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- **Large Spills:** Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains or waterways. Absorb with inert material and dispose of it as hazardous waste.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Thermal decomposition may produce toxic and corrosive gases such as carbon oxides, sulfur oxides, and hydrogen chloride.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of this chemical in accordance with federal, state, and local regulations. Do not allow it to enter the environment.

Experimental Protocols

Acute Oral Toxicity Assessment (Adapted from OECD Guideline 423)

This protocol provides a general framework for assessing the acute oral toxicity of a chemical.

Objective: To determine the acute oral toxicity of a substance.

Principle: A stepwise procedure is used where a small group of animals is dosed at a defined level. The outcome of this step determines the dosage for the next group of animals.

Methodology:

- **Animal Selection:** Use healthy, young adult rodents of a single sex (typically females).
- **Housing and Feeding:** House animals individually with controlled temperature, humidity, and light cycle. Provide standard laboratory diet and water ad libitum.
- **Dose Preparation:** Prepare the test substance in a suitable vehicle (e.g., water, corn oil). The concentration should allow for a dose volume of 1-2 mL/100 g body weight.
- **Administration:** Administer the substance by gavage to fasted animals.
- **Observation:** Observe animals closely for the first few hours after dosing and then at least once daily for 14 days. Record all signs of toxicity, including changes in skin, fur, eyes, and behavior.
- **Data Analysis:** The classification of toxicity is based on the number of animal mortalities at specific dose levels.

In Vitro Skin Irritation Test (Adapted from OECD Guideline 439)

This protocol outlines an in vitro method for assessing skin irritation potential.

Objective: To determine the potential of a substance to cause skin irritation.

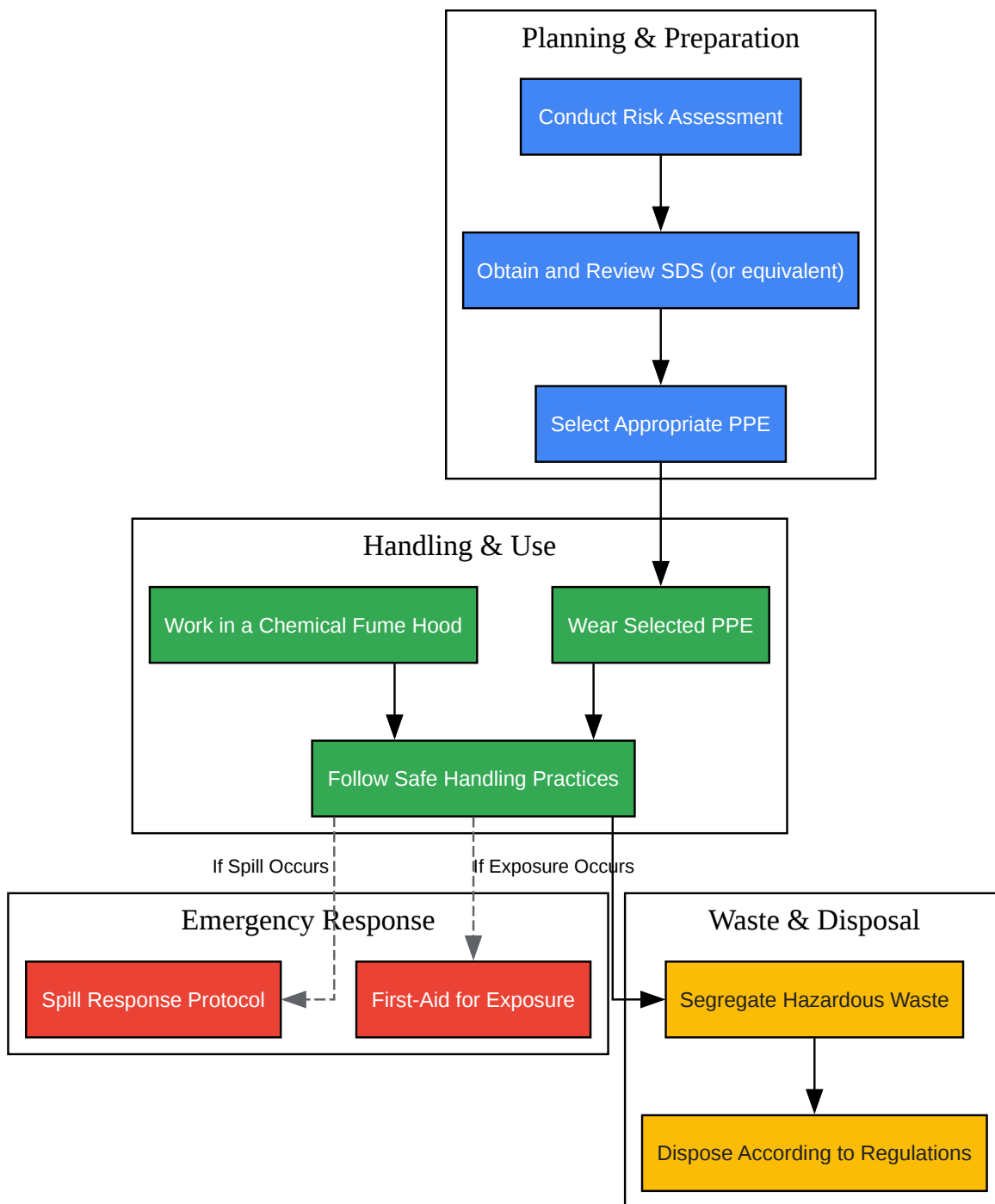
Principle: The test uses a reconstructed human epidermis (RhE) model. The viability of the tissue after exposure to the test substance is measured to assess irritation.

Methodology:

- **Tissue Culture:** Use commercially available RhE tissue models.
- **Test Substance Application:** Apply a defined amount of the test substance topically to the surface of the RhE tissue.
- **Exposure and Incubation:** Expose the tissue to the substance for a specified period (e.g., 60 minutes), then rinse and incubate for 42 hours.

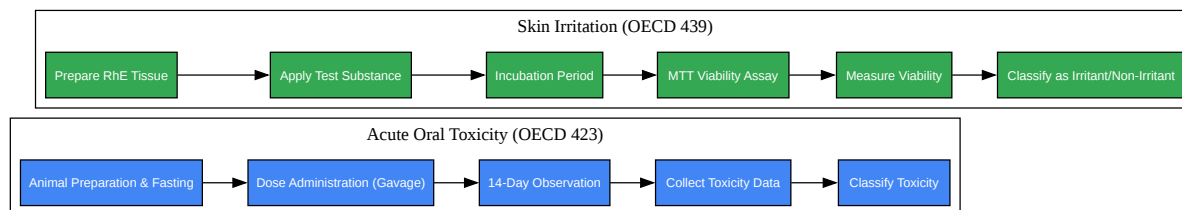
- **Viability Assessment:** Determine cell viability using a quantitative assay, such as the MTT assay.
- **Data Analysis:** A substance is identified as an irritant if the tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control.

Mandatory Visualizations



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Caption: Workflow for the safe handling of **1-Chloro-4-[(2-chloroethyl)thio]benzene**.



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Caption: Experimental workflows for toxicity and irritation testing.

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References

- 1. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
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